

Application Notes and Protocols for By241 in MGC-803 Xenograft Models

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the utilization of **By241**, a novel steroidal spirooxindole, in preclinical MGC-803 gastric cancer xenograft models. The protocols outlined below are based on established methodologies and findings from relevant preclinical studies.

Introduction to By241

By241 is a structurally novel steroidal spirooxindole that has demonstrated potent anti-tumor activity. Its primary mechanism of action involves the induction of apoptosis in cancer cells through the generation of reactive oxygen species (ROS).[1][2] **By241** has shown selectivity for cancer cells over normal cells and has exhibited significant efficacy in in vivo models of gastric cancer.[1]

MGC-803 Xenograft Model

The MGC-803 cell line is a human gastric adenocarcinoma cell line commonly used in cancer research. Xenograft models established from MGC-803 cells in immunocompromised mice serve as a valuable tool for evaluating the in vivo efficacy of novel anti-cancer agents.

Data Presentation In Vitro Cytotoxicity of By241



Cell Line	IC50 (μM)	Cell Type
MGC-803	2.77	Human Gastric Carcinoma
BGC-803	1.18	Human Gastric Carcinoma
L-02	21.80	Normal Human Liver Cells

Data synthesized from Shi et al., 2016.[2]

In Vivo Efficacy of By241 in MGC-803 Xenograft Model

Treatment Group	Dosage	Tumor Growth Inhibition (%)
By241	20 mg/kg	45.3
By241	40 mg/kg	62.1

Data derived from in vivo studies described by Shi et al., 2016.[1]

Experimental Protocols MGC-803 Cell Culture

- Cell Line: MGC-803 (human gastric carcinoma).
- Culture Medium: RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 100
 U/mL penicillin, and 100 μg/mL streptomycin.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO2.
- Subculture: Passage cells every 2-3 days when they reach 80-90% confluency.

Establishment of MGC-803 Xenograft Model

- Animals: 4-6 week old female BALB/c nude mice.
- Cell Preparation: Harvest MGC-803 cells during the logarithmic growth phase. Wash the cells twice with sterile phosphate-buffered saline (PBS). Resuspend the cells in PBS at a



concentration of 5 x 10^7 cells/mL.

- Implantation: Subcutaneously inject 0.1 mL of the cell suspension (5 x 10⁶ cells) into the right flank of each mouse.
- Tumor Growth Monitoring: Monitor tumor growth by measuring the length and width of the tumor with calipers every 2-3 days. Calculate tumor volume using the formula: Volume = (length × width^2) / 2.
- Randomization: When the average tumor volume reaches approximately 100-150 mm³, randomly assign the mice to different treatment groups.

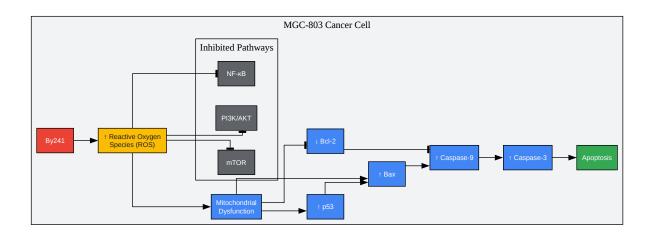
By241 Administration in MGC-803 Xenograft Model

- Preparation of By241 Solution:
 - The vehicle for By241 can be prepared using a mixture of Dimethyl sulfoxide (DMSO),
 Polyethylene glycol 400 (PEG400), and saline. A common ratio is 5% DMSO, 40%
 PEG400, and 55% saline.
 - Dissolve By241 in the vehicle to the desired final concentrations (e.g., 20 mg/kg and 40 mg/kg). Ensure the solution is sterile-filtered.
- Dosage and Administration:
 - Administer By241 via intraperitoneal (i.p.) injection.
 - Based on preclinical studies, effective dosages are 20 mg/kg and 40 mg/kg body weight.
 [1]
 - Administer the treatment daily for a period of 14 consecutive days.
- Monitoring:
 - Continue to monitor tumor volume and body weight of the mice every 2-3 days throughout the treatment period.
 - Observe the mice for any signs of toxicity.



- Endpoint:
 - At the end of the treatment period, euthanize the mice.
 - Excise the tumors, weigh them, and process for further analysis (e.g., histology, western blotting).

Visualizations Signaling Pathway of By241-Induced Apoptosis

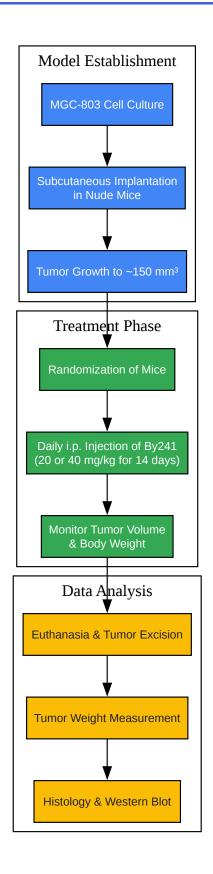


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Caption: **By241** induces apoptosis in MGC-803 cells via ROS-mediated pathways.

Experimental Workflow for By241 in MGC-803 Xenograft Model





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Caption: Workflow for evaluating **By241** efficacy in MGC-803 xenografts.



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References

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- 2. Structurally novel steroidal spirooxindole by241 potently inhibits tumor growth mainly through ROS-mediated mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
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